

# Personal protective equipment for handling 2-Chloro-6-methylnicotinonitrile

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## Compound of Interest

Compound Name: 2-Chloro-6-methylnicotinonitrile

Cat. No.: B046695

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## Essential Safety and Handling Guide for 2-Chloro-6-methylnicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **2-Chloro-6-methylnicotinonitrile** (CAS No. 18368-63-3). The information herein is compiled from available safety data for the compound and structurally similar chemicals due to the limited specific data for this substance. It is imperative to supplement this guide with a thorough internal risk assessment before commencing any work.

## Hazard Identification and Classification

**2-Chloro-6-methylnicotinonitrile** is anticipated to be a hazardous substance. Based on data from similar compounds, it is likely to be harmful if swallowed, in contact with skin, or inhaled, and may cause skin, eye, and respiratory irritation.

GHS Hazard Classification (Predicted)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate level of PPE. The following table outlines recommended PPE for handling **2-Chloro-6-methylnicotinonitrile**.

### Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield where splashing is possible. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and protective clothing are essential. <a href="#">[3]</a>
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used. <a href="#">[4]</a>
Footwear	Closed-toe shoes are mandatory in the laboratory.

## Operational and Disposal Plans

### Handling and Storage:

- Handling:
  - Always handle **2-Chloro-6-methylnicotinonitrile** within a well-ventilated area or a chemical fume hood to minimize inhalation exposure.[\[3\]](#)
  - Avoid direct contact with skin and eyes.[\[5\]](#)
  - Do not eat, drink, or smoke in the laboratory.
  - Wash hands thoroughly after handling.
  - Keep the container tightly closed when not in use.
- Storage:
  - Store in a cool, dry, and well-ventilated area.[\[6\]](#)
  - Keep the container tightly sealed to prevent moisture absorption.[\[6\]](#)
  - Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

### Disposal Plan:

- Waste Chemical:
  - Dispose of **2-Chloro-6-methylnicotinonitrile** as hazardous waste.
  - Consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.[\[5\]](#)
- Contaminated PPE:
  - Dispose of contaminated gloves and other disposable PPE as hazardous waste.
  - Reusable PPE should be thoroughly decontaminated after use.

## Emergency Procedures: First Aid

Immediate action is crucial in case of exposure.

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[7]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[5]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[5]</a>

## Experimental Protocol: Synthesis of a Related Compound

The following is a representative protocol for the synthesis of 2-Chloro-6-methyl-3-pyridinecarbonitrile from a related starting material, which illustrates a potential synthetic application of similar compounds.

Objective: To synthesize 2-Chloro-6-methyl-3-pyridinecarbonitrile.

**Materials:**

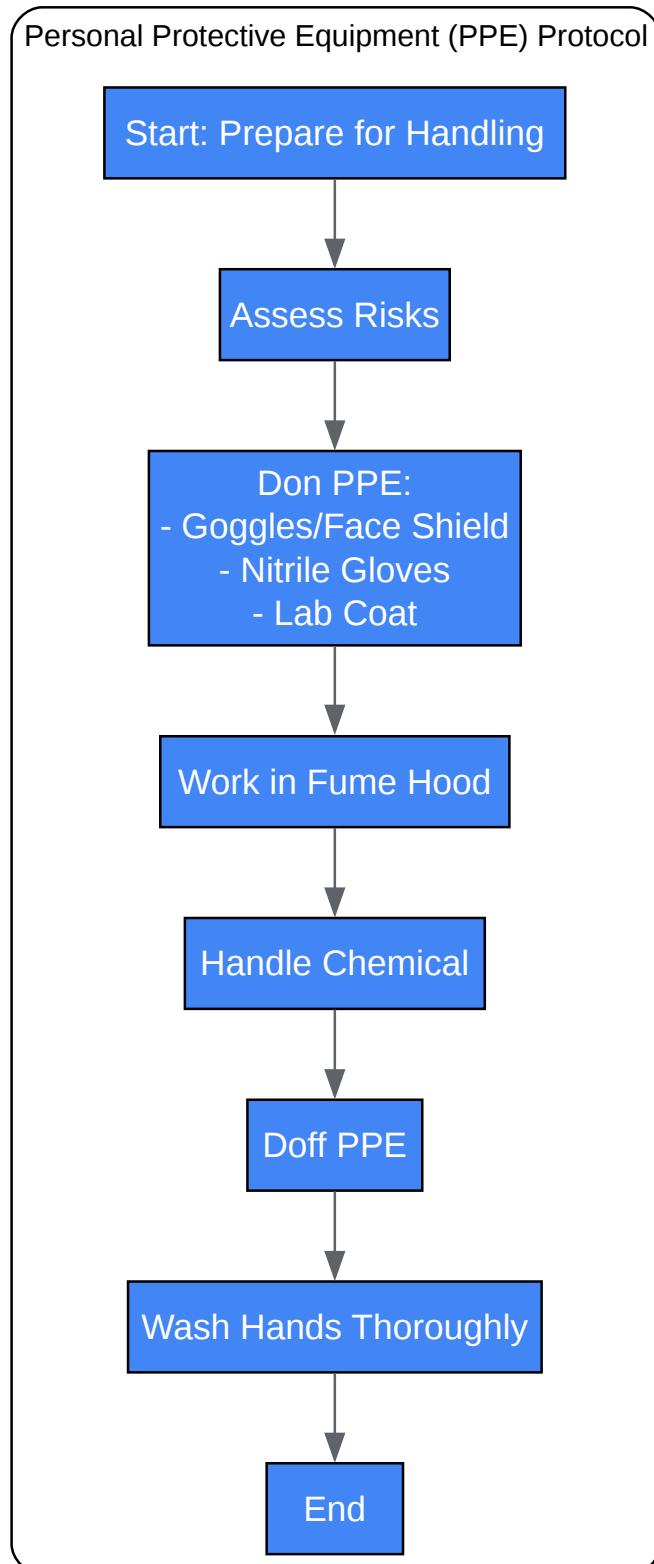
- 6-methyl-2-oxo-1,2-dihydropyridine-3-carbonitrile
- Phosphorus oxychloride
- Dichloromethane
- 4M Sodium hydroxide solution
- Saturated brine
- Anhydrous sodium sulfate

**Procedure:**

- Add 6-methyl-2-oxo-1,2-dihydropyridine-3-carbonitrile (45.0g, 335mmol) to phosphorus oxychloride (652g, 4250mmol).[8]
- Stir the mixture at 130°C for 2 hours.[8]
- Concentrate the reaction solution to obtain a residue.[8]
- Dissolve the residue in dichloromethane.[8]
- Add 4M sodium hydroxide solution until the pH of the aqueous layer reaches 8.[8]
- Separate the organic layer.[8]
- Wash the organic layer with saturated brine.[8]
- Dry the organic layer with anhydrous sodium sulfate.[8]
- Distill the solvent under reduced pressure to obtain 2-Chloro-6-methyl-3-pyridinecarbonitrile. [8]

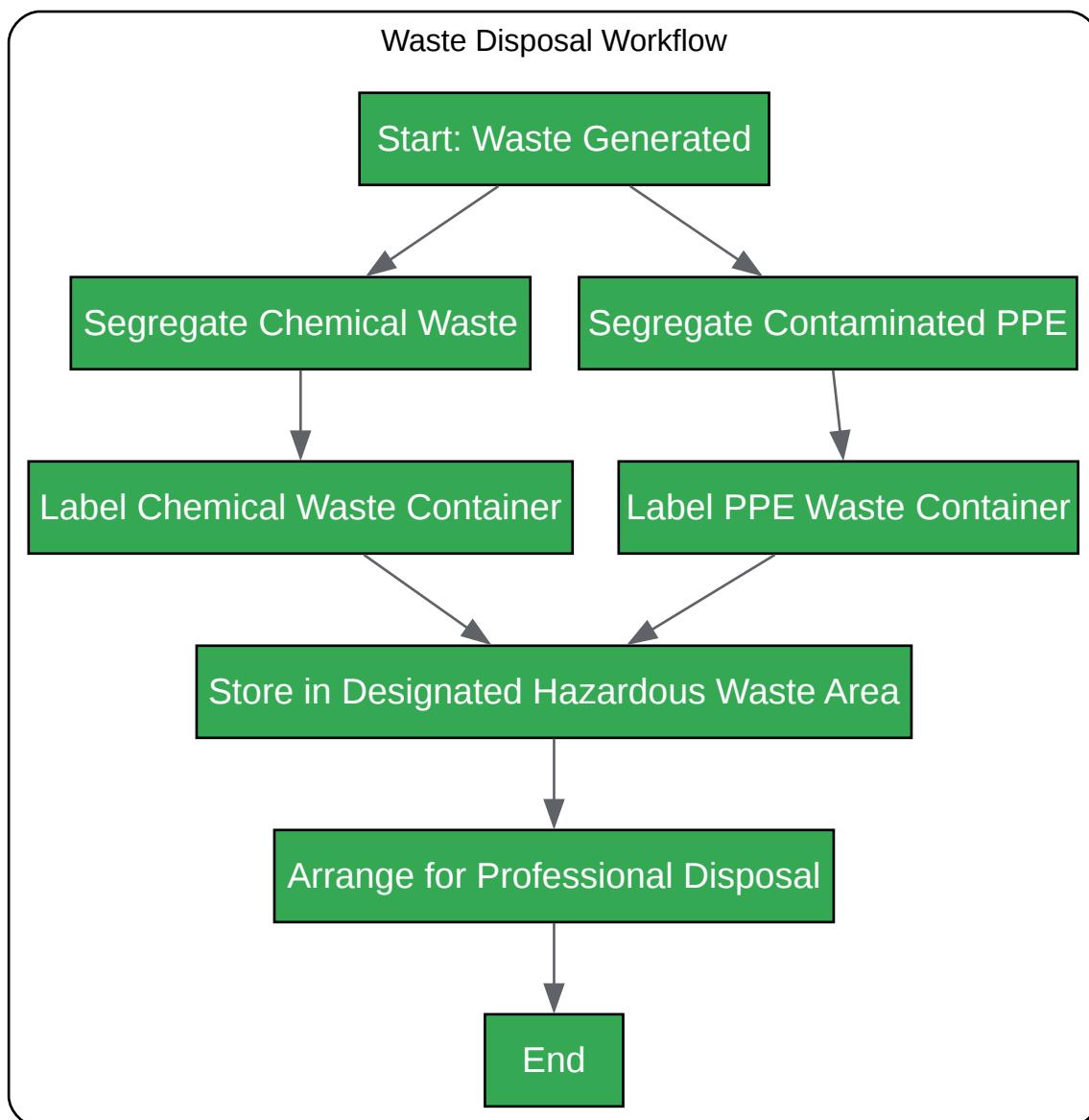
## Visualized Workflows

To ensure clarity and procedural adherence, the following diagrams illustrate key processes.



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Caption: PPE protocol for handling **2-Chloro-6-methylnicotinonitrile**.



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Caption: Waste disposal workflow for **2-Chloro-6-methylnicotinonitrile**.

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